

An In-depth Technical Guide to (1-methyl-1H-indol-3-yl)methanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-methyl-1H-indol-3-yl)methanamine

Cat. No.: B103807

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic protocol for **(1-methyl-1H-indol-3-yl)methanamine**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

(1-methyl-1H-indol-3-yl)methanamine, also known as 1-methylgramine, is a derivative of the indole heterocyclic system. The structure consists of an indole ring system where the nitrogen atom at position 1 is substituted with a methyl group, and a methanamine group is attached at position 3.

Chemical Structure:

The chemical structure is characterized by the indole core, with a methyl group on the indole nitrogen and an aminomethyl group at the C3 position.

- IUPAC Name: **(1-methyl-1H-indol-3-yl)methanamine**^[1]
- CAS Number: 19293-60-8^[1]
- Synonyms: 1-Methyl-3-indolemethylamine, 3-(Aminomethyl)-1-methylindole^[1]

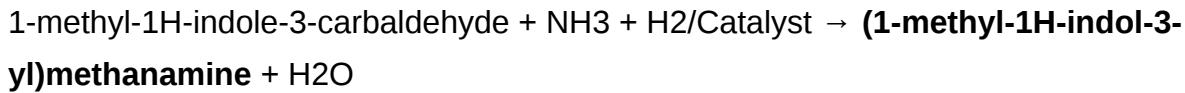
The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H12N2	[1]
Molecular Weight	160.22 g/mol	[1] [2]
Canonical SMILES	CN1C=C(C2=CC=CC=C21)C N	

Representative Synthesis Protocol

A common and effective method for the synthesis of **(1-methyl-1H-indol-3-yl)methanamine** is through the reductive amination of 1-methyl-1H-indole-3-carbaldehyde. This method is widely used for the preparation of amines from aldehydes or ketones.

Reaction Scheme:



Materials:

- 1-methyl-1H-indole-3-carbaldehyde
- Ammonia (in methanol, 7N solution)
- Raney Nickel (catalyst)
- Methanol (solvent)
- Hydrogen gas
- Diatomaceous earth (for filtration)
- Standard glassware for organic synthesis, including a hydrogenation apparatus.

Experimental Procedure:

- Reaction Setup: In a suitable hydrogenation vessel, a solution of 1-methyl-1H-indole-3-carbaldehyde (1 equivalent) in methanol is prepared.
- Addition of Reagents: To this solution, a solution of ammonia in methanol (e.g., 7N, 5-10 equivalents) is added, followed by a catalytic amount of Raney Nickel (as a slurry in methanol).
- Hydrogenation: The vessel is sealed and purged with hydrogen gas. The reaction mixture is then stirred under a hydrogen atmosphere (typically 50 psi) at room temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the disappearance of the starting aldehyde.
- Work-up: Upon completion, the reaction mixture is carefully filtered through a pad of diatomaceous earth to remove the Raney Nickel catalyst. The filter cake should be washed with methanol.
- Isolation: The filtrate is concentrated under reduced pressure using a rotary evaporator to remove the solvent and excess ammonia, yielding the crude product.
- Purification: The crude **(1-methyl-1H-indol-3-yl)methanamine** can be further purified by column chromatography on silica gel or by distillation under reduced pressure to afford the pure amine.

Experimental and Logical Workflows

The following diagram illustrates a logical workflow for the synthesis and purification of **(1-methyl-1H-indol-3-yl)methanamine**.



[Click to download full resolution via product page](#)

Synthesis and Purification Workflow

This diagram outlines the key steps from the starting material to the final, characterized product, providing a clear and logical representation of the experimental process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1-methyl-1h-indol-3-yl)-methylamine - CAS:19293-60-8 - Sunway Pharm Ltd [3wpharm.com]
- 2. 36284-95-4|1-(1H-Indol-3-yl)-N-methylmethanamine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (1-methyl-1H-indol-3-yl)methanamine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b103807#1-methyl-1h-indol-3-yl-methanamine-molecular-structure-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com